

Personal protective equipment for handling 4-(1H-pyrazol-4-yl)pyridine

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Compound of Interest

Compound Name: 4-(1H-pyrazol-4-yl)pyridine

Cat. No.: B018307

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Essential Safety and Handling Guide for 4-(1H-pyrazol-4-yl)pyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-(1H-pyrazol-4-yl)pyridine** (CAS No: 19959-71-8). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

4-(1H-pyrazol-4-yl)pyridine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][4]
Acute Toxicity, Dermal (potential)	Category 4	H312: Harmful in contact with skin (reported in 50% of notifications)[1]
Acute Toxicity, Inhalation (potential)	Category 4	H332: Harmful if inhaled (reported in 50% of notifications)[1]

Signal Word: Warning[2][3]

Personal Protective Equipment (PPE)

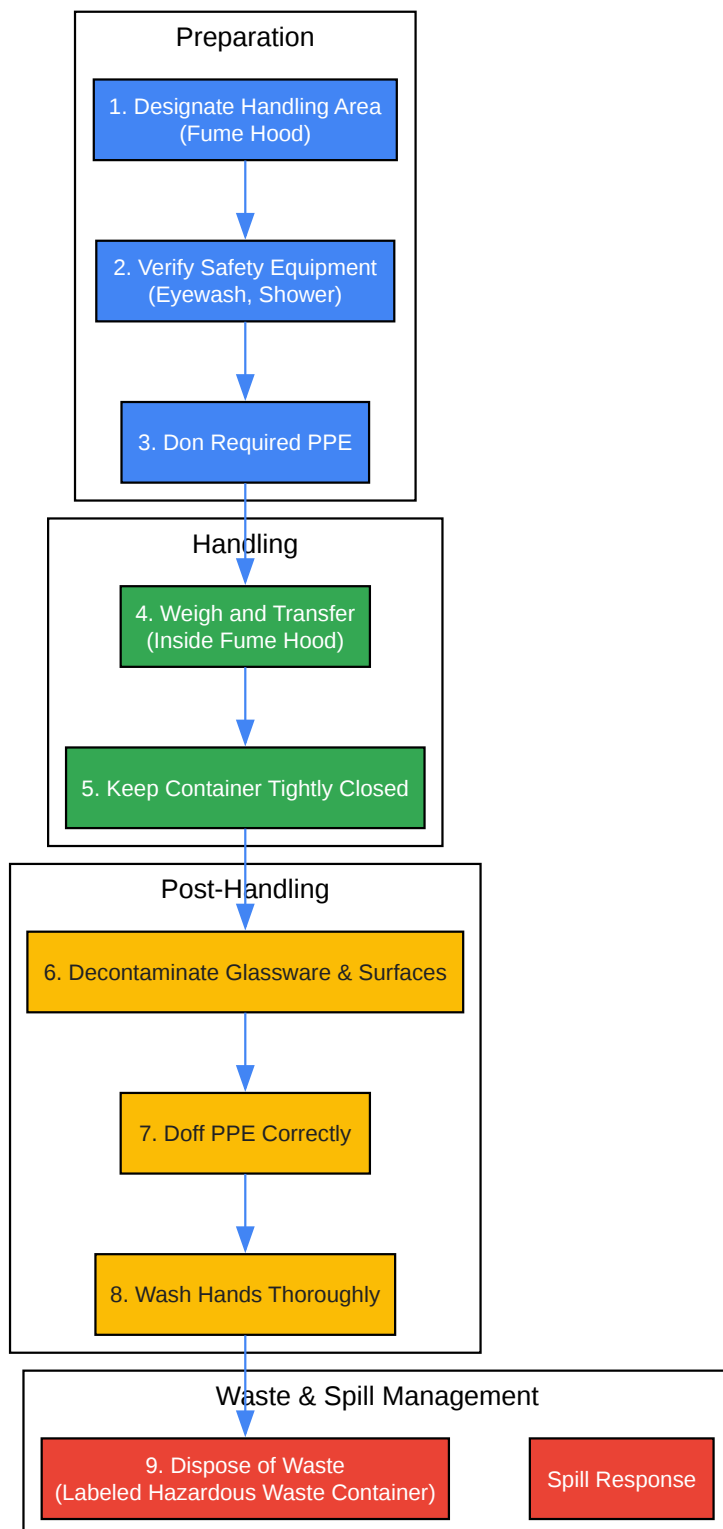
Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety when handling **4-(1H-pyrazol-4-yl)pyridine**.

Protection Type	Recommended Specifications	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation or damage. [5] [6] [7]
Skin Protection	- Gloves: Nitrile or butyl rubber gloves. Change gloves immediately upon contamination. [5] [8] - Lab Coat: A fully-buttoned lab coat, preferably flame-retardant.	Prevents skin contact which can cause irritation. [3] [5] Pyridine and related compounds can be absorbed through the skin. [9]
Respiratory Protection	- Use in a well-ventilated area, preferably under a certified laboratory chemical fume hood. [5] [6] [10] - A NIOSH/MSHA-approved respirator may be necessary for large quantities, inadequate ventilation, or during spill clean-up. [8] [10]	Minimizes inhalation of dust or vapors which can cause respiratory system irritation. [3] [4]

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the safe handling of **4-(1H-pyrazol-4-yl)pyridine** from receipt to disposal.

Workflow for Safe Handling of 4-(1H-pyrazol-4-yl)pyridine

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Caption: Safe handling workflow from preparation to disposal.

Experimental Protocol:

- Preparation and Engineering Controls:
 - Ensure a chemical fume hood is operational and certified.[\[9\]](#)
 - Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[\[7\]](#)[\[10\]](#)
 - Designate a specific area within the fume hood for handling the compound to contain potential spills.[\[10\]](#)
- Donning Personal Protective Equipment:
 - Before handling, put on all required PPE as specified in the table above.
- Handling the Compound:
 - Conduct all weighing and transfers of the solid compound within a chemical fume hood to control dust and vapors.[\[10\]](#)
 - Avoid creating dust. Use dedicated, clearly labeled glassware and utensils.
 - Keep the container tightly closed when not in use.[\[3\]](#)[\[10\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[9\]](#)
 - Keep containers tightly closed and store locked up.[\[3\]](#)[\[11\]](#)

Emergency and Disposal Plans

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [5] [10]
Skin Contact	Wash the affected area immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention. [3] [5]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [3] [5] [10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [10]

Spill Management

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material like sand or vermiculite.[\[5\]](#)[\[12\]](#)
- Carefully sweep or vacuum up the spilled material, avoiding dust generation, and place it in a sealed, labeled container for disposal.[\[3\]](#)[\[10\]](#)
- Decontaminate the spill area.
- Report the spill to the appropriate safety personnel.[\[5\]](#)

Disposal Plan

- Waste **4-(1H-pyrazol-4-yl)pyridine** and contaminated materials are considered hazardous waste.[\[13\]](#)

- Collect all waste in a clearly labeled, sealed, and compatible container.[9]
- Never pour the chemical down the drain or dispose of it in regular trash.[5]
- Dispose of the waste through a licensed hazardous waste disposal service, following all local, state, and federal regulations.[3][5][13]

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